

# Proper Disposal of Methyl 3-Hydroxyhexanoate: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Methyl 3-hydroxyhexanoate

Cat. No.: B142731

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **methyl 3-hydroxyhexanoate** are paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **methyl 3-hydroxyhexanoate**, grounded in safety data sheet recommendations.

## Immediate Safety and Handling Information

**Methyl 3-hydroxyhexanoate** is a combustible liquid that can cause serious eye damage.[1][2][3] Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this substance.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[4]
- Skin Protection: Wear protective gloves and clothing.[4]
- Respiratory Protection: In case of inadequate ventilation or if exposure limits are surpassed, use NIOSH/MSHA-approved respiratory protection.[4]

## Quantitative Data Summary

A clear understanding of the chemical's properties is vital for its safe management.

Property	Value
Flash Point	85 °C / 185 °F (closed cup)[1][2]
Density	1 g/mL at 25 °C[1][2]
Molecular Weight	146.18 g/mol [1][2][5]
Hazard Class	Combustible Liquid[1][2][3]
GHS Signal Word	Danger[1][2]

## Step-by-Step Disposal Protocol

Disposal of **methyl 3-hydroxyhexanoate** must always be in compliance with local, regional, and national regulations.[4] The following protocol outlines the general steps for its safe disposal.

## Waste Collection and Storage

- Original Containers: Whenever possible, keep the chemical waste in its original container.[6]
- No Mixing: Do not mix **methyl 3-hydroxyhexanoate** waste with other chemical waste.[6]
- Labeling: Ensure the container is clearly and accurately labeled.
- Storage Area: Store waste containers in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[3]

## Accidental Spill and Leak Cleanup

In the event of a spill, immediate and appropriate action is crucial.

- Ventilation: Ensure the area is well-ventilated.[4][6]
- Ignition Sources: Remove all sources of ignition from the vicinity.[3][6]
- Containment: Prevent further leakage or spillage if it is safe to do so.[4][6] Use non-combustible absorbent materials like sand, earth, or vermiculite to contain the spill.[6]

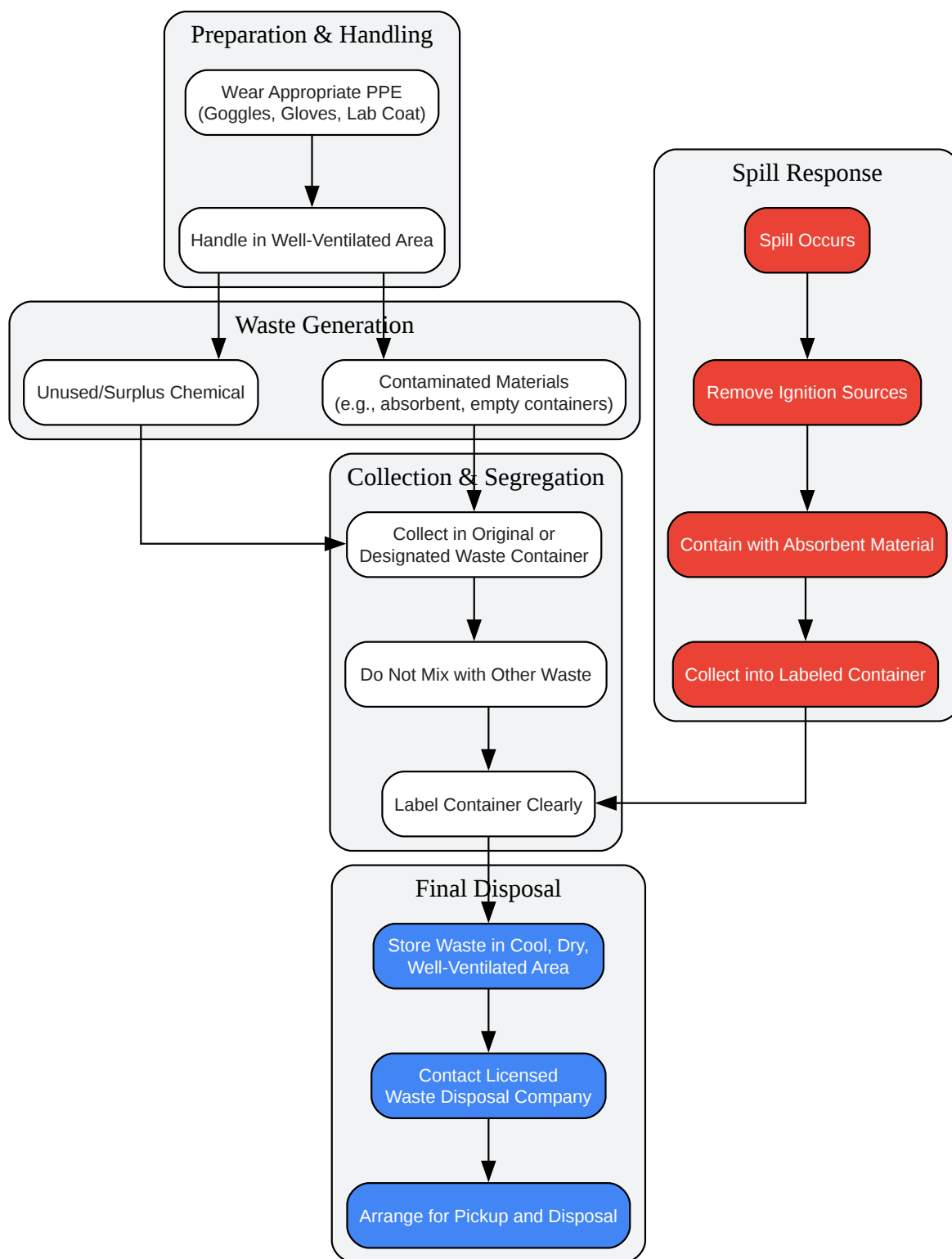
- Collection: Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[4][6]
- Environmental Protection: Do not allow the product to enter drains or water courses.[3][6]

## Final Disposal Procedure

- Licensed Disposal Company: Arrange for the disposal of the waste through a licensed and approved waste disposal company.[3][4][6]
- Surplus Chemicals: Offer surplus and non-recyclable solutions to a licensed disposal company.[6]
- Contaminated Packaging: Treat contaminated packaging and uncleaned containers with the same precautions as the product itself and dispose of them as unused product.[6]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **methyl 3-hydroxyhexanoate**.



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